

A Comprehensive Technical Guide to the Safe Handling of 3,4'-Dinitrobenzophenone

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Compound of Interest

Compound Name: 3,4'-Dinitrobenzophenone

Cat. No.: B074715

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the hazards and essential safety precautions for handling **3,4'-Dinitrobenzophenone** (CAS No. 1469-74-5). The information is compiled to ensure the safety of laboratory personnel and the integrity of research outcomes. All quantitative data is summarized in structured tables for ease of reference, and logical relationships between hazards and safety measures are visualized.

Chemical and Physical Properties

3,4'-Dinitrobenzophenone is an aromatic nitro compound.^[1] Its physical and chemical properties are crucial for understanding its behavior and for safe handling in a laboratory setting.

Property	Value	Source
Molecular Formula	C13H8N2O5	[2][3]
Molecular Weight	272.21 g/mol	[2][3][4]
Appearance	White to light yellow to green powder/crystal	
Melting Point	172.0 to 176.0 °C	
Boiling Point	471.4 ± 30.0 °C (Predicted)	[5]
Density	1.423 ± 0.06 g/cm ³ (Predicted)	[5]
Solubility	Slightly soluble in water.	[6]
IUPAC Name	(3-nitrophenyl)-(4-nitrophenyl)methanone	[2]

Hazard Identification and Classification

3,4'-Dinitrobenzophenone is classified as a hazardous substance. The primary hazard identified under the Globally Harmonized System (GHS) is its flammability.

Hazard Class	GHS Category	Signal Word	Hazard Statement	Pictogram
Flammable solids	Category 1	Danger	H228: Flammable solid	

Source:[2][5][7]

In addition to its flammability, it is irritating to the eyes, respiratory system, and skin.[5]

Toxicological Data

Specific toxicological data for **3,4'-Dinitrobenzophenone** is not readily available in the public domain. However, data for the broader class of dinitrophenols (DNPs) suggests that these

compounds can be toxic.^[6] For a related compound, 2,4-Dihydroxybenzophenone, the following acute toxicity data is available:

Test	Species	Route	Value
LD50	Rat	Oral	8,600 mg/kg

Source:

Note: This data is for a related compound and should be used with caution as an indicator of potential toxicity for **3,4'-Dinitrobenzophenone**. The toxicological properties of **3,4'-Dinitrobenzophenone** have not been thoroughly investigated.

Fire and Explosion Hazards

As a flammable solid, **3,4'-Dinitrobenzophenone** poses a significant fire risk.^[2]^[5]^[7]

Parameter	Information
Flash Point	> 164 °C / > 327.2 °F (for a related compound)
Explosion Hazards	May form explosive mixtures with air on intense heating. Can be explosive when dry and when heated or subjected to flame, shock, or friction. ^[6]
Hazardous Combustion Products	Nitrogen oxides (NOx), Carbon monoxide (CO), Carbon dioxide (CO2). ^[8]
Suitable Extinguishing Media	Dry powder, foam, water spray, carbon dioxide (CO2). ^[7]
Unsuitable Extinguishing Media	No limitations of extinguishing agents are given for this substance/mixture.

Recommended Experimental Protocol for Safe Handling

Adherence to a strict experimental protocol is paramount when working with **3,4'-Dinitrobenzophenone**.

5.1. Engineering Controls:

- Handle in a well-ventilated place, preferably within a chemical fume hood.
- Use explosion-proof electrical, ventilating, and lighting equipment.[7]
- Ensure safety showers and eyewash stations are readily accessible.[8]

5.2. Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[9]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.[5][8]
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[8]

5.3. Handling Procedures:

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[7][10]
- Ground and bond container and receiving equipment to prevent static discharge.[7]
- Avoid creating dust.[8]
- Wash hands and face thoroughly after handling.[10][9]

5.4. Storage:

- Keep container tightly closed in a dry, cool, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[8]

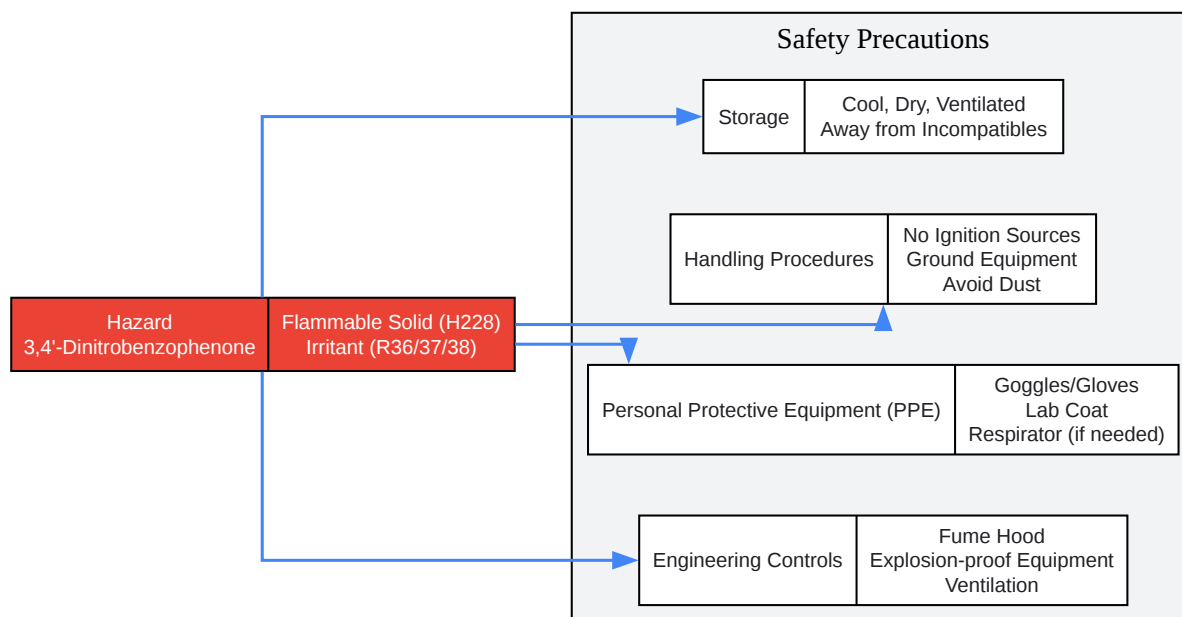
First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Get medical advice/attention if you feel unwell. [7] [10]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of soap and water. If skin irritation occurs, get medical advice/attention. [7] [10]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [10]
Ingestion	Rinse mouth. Get medical advice/attention if you feel unwell. Do NOT induce vomiting. [7]

Hazard and Precaution Relationship Diagram

The following diagram illustrates the logical flow from the inherent hazards of **3,4'-Dinitrobenzophenone** to the necessary safety precautions.



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Caption: Hazard to Precaution Workflow for **3,4'-Dinitrobenzophenone**.

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